

Solubility of Tetrabutylammonium Nitrate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Tetrabutylammonium nitrate*

Cat. No.: *B155451*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **tetrabutylammonium nitrate** in a range of common organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this guide synthesizes available qualitative and quantitative information, outlines detailed experimental protocols for solubility determination, and presents visual workflows to aid in solvent selection and experimental design.

Core Topic: Solubility Profile of Tetrabutylammonium Nitrate

Tetrabutylammonium nitrate (TBAN), a quaternary ammonium salt, exhibits a varied solubility profile that is crucial for its application in organic synthesis, electrochemistry, and pharmaceutical development. Its solubility is governed by the interplay between the large, lipophilic tetrabutylammonium cation and the polar nitrate anion.

Data Presentation: Quantitative and Qualitative Solubility

While comprehensive quantitative solubility data across a wide range of organic solvents is not readily available in the scientific literature, the following table summarizes the existing information. It is important to note that much of the available data is qualitative.

Solvent Category	Solvent	Temperature (°C)	Solubility
Alcohols	Methanol	Not Specified	Soluble
Ethanol	Not Specified	Soluble	
Ketones	Acetone	Not Specified	Highly Soluble
Ethers	Tetrahydrofuran (THF)	Not Specified	Soluble
Esters	Ethyl Acetate	Not Specified	Soluble
Halogenated Hydrocarbons	Dichloromethane (DCM)	Not Specified	Soluble[1]
Chloroform	Not Specified	Soluble	
Aromatic Hydrocarbons	Benzene	Not Specified	Soluble[1]
Toluene	Not Specified	Soluble[1]	
Nitriles	Acetonitrile	Not Specified	10 g/100 mL[2][3][4][5]
Water	Water	Not Specified	<2 g/100 mL[3][4][5]

General solubility trends indicate that **tetrabutylammonium nitrate** is highly soluble in polar aprotic solvents like acetonitrile and acetone.[6] Its solubility in polar protic solvents such as alcohols is generally good. The compound also shows solubility in less polar solvents like dichloromethane, benzene, and toluene, which can be attributed to the large, nonpolar nature of the tetrabutylammonium cation.[1] However, some sources suggest limited solubility in non-polar solvents.[6] The conflicting information highlights the need for empirical determination of solubility for specific applications.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following established methodologies can be employed.

Gravimetric Method

This is a common and straightforward method for determining the equilibrium solubility of a solid in a liquid.

Methodology:

- **Saturation:** An excess amount of **tetrabutylammonium nitrate** is added to a known volume or mass of the desired organic solvent in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached and the solvent is fully saturated.
- **Phase Separation:** After equilibration, agitation is stopped, and the undissolved solid is allowed to settle.
- **Sample Withdrawal:** A known volume of the clear supernatant (the saturated solution) is carefully withdrawn using a pre-heated or pre-weighed syringe to avoid precipitation upon cooling.
- **Solvent Evaporation:** The withdrawn sample is transferred to a pre-weighed container, and the solvent is removed under reduced pressure or by gentle heating. Care must be taken to avoid decomposition of the **tetrabutylammonium nitrate**.
- **Mass Determination:** The container with the dried solute is weighed. The mass of the dissolved **tetrabutylammonium nitrate** is determined by subtracting the initial mass of the container.
- **Calculation:** The solubility is then calculated and can be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Isothermal Saturation Method Followed by Analytical Quantification

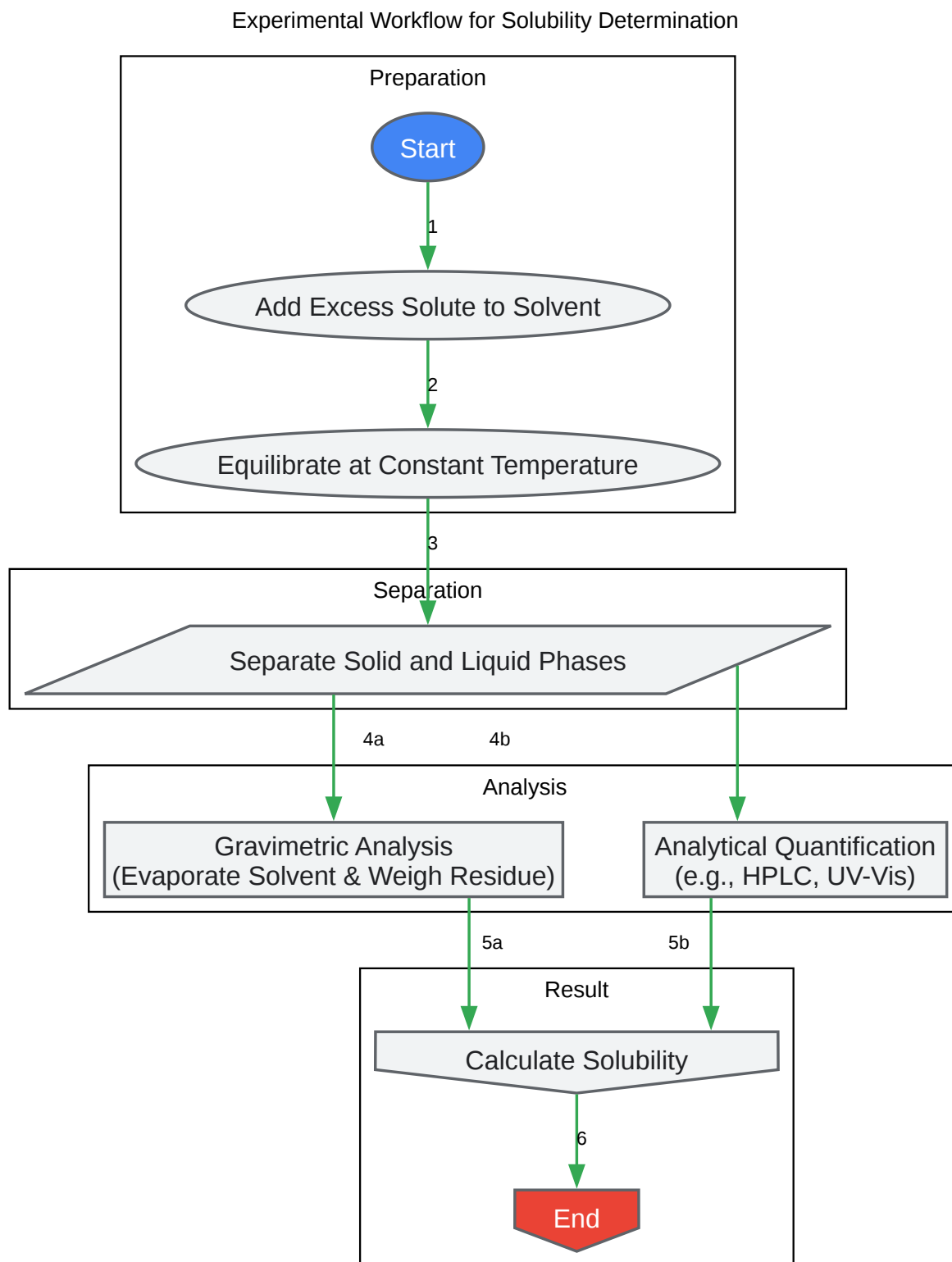
This method is similar to the gravimetric method in achieving equilibrium but employs an analytical technique to determine the concentration of the solute in the saturated solution.

Methodology:

- **Saturation and Equilibration:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).
- **Filtration:** After equilibration, the suspension is filtered through a syringe filter (e.g., 0.45 μm PTFE) to separate the undissolved solid from the saturated solution. The filtration should be performed at the equilibration temperature to prevent precipitation.
- **Dilution:** A precise volume of the clear filtrate is diluted with a suitable solvent to a concentration within the working range of the chosen analytical method.
- **Quantification:** The concentration of **tetrabutylammonium nitrate** in the diluted solution is determined using a suitable analytical technique, such as:
 - **High-Performance Liquid Chromatography (HPLC):** With an appropriate column and mobile phase, the concentration can be determined by comparing the peak area to a calibration curve.
 - **UV-Vis Spectroscopy:** If the compound has a suitable chromophore, its concentration can be determined by measuring its absorbance at a specific wavelength and using a calibration curve.
 - **Ion Chromatography:** This technique can be used to quantify the nitrate anion or the tetrabutylammonium cation.
- **Calculation:** The solubility is calculated by taking into account the dilution factor.

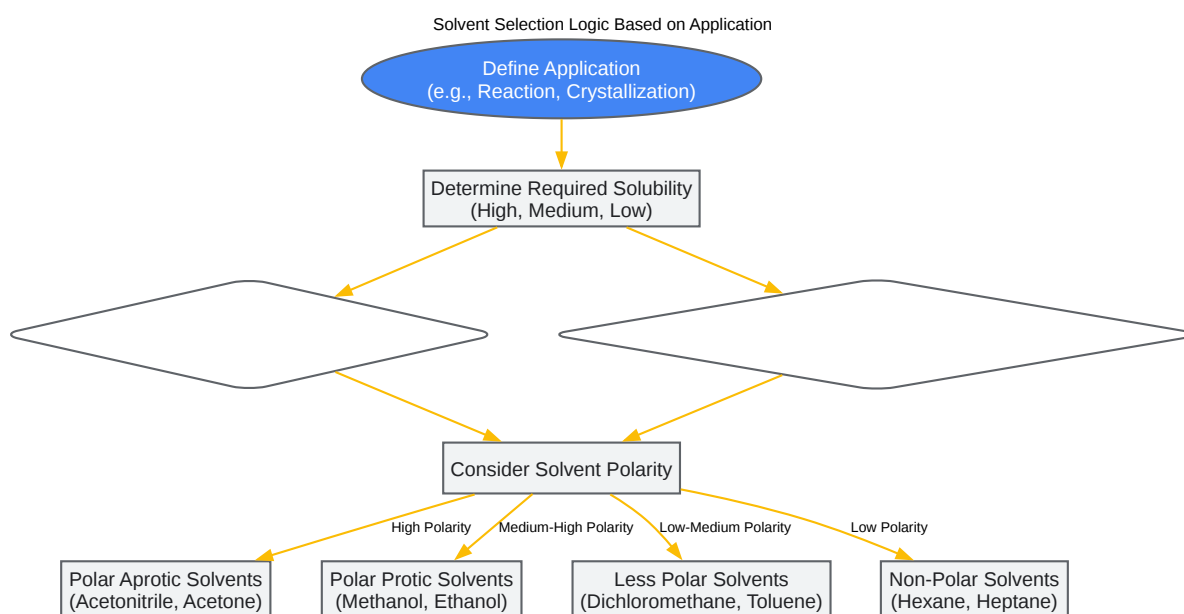
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and relationships relevant to the solubility of **tetrabutylammonium nitrate**.



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Caption: Workflow for experimental determination of solubility.



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Caption: Logical flow for solvent selection based on solubility requirements.

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